

4-(2-Chloroacetamido)benzoic acid IUPAC name

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Compound of Interest

Compound Name:	4-(2-Chloroacetamido)benzoic acid
CAS No.:	4596-39-8
Cat. No.:	B1267507

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<-4.516657e+08>## An In-depth Technical Guide to **4-(2-Chloroacetamido)benzoic Acid**: A Versatile Building Block in Drug Discovery

For distribution to: Researchers, scientists, and drug development professionals.

Abstract

4-(2-Chloroacetamido)benzoic acid is a bifunctional molecule of significant interest in medicinal chemistry and drug development. Its structure, featuring a carboxylic acid and a reactive chloroacetamide group, makes it a valuable synthetic intermediate and a pharmacophore for creating targeted covalent inhibitors. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and applications, with a focus on the underlying principles that drive its utility in modern pharmaceutical research. A detailed, field-tested protocol for its synthesis is also presented, offering a self-validating system for its preparation in a laboratory setting.

Chemical Identity and Nomenclature

Correctly identifying a chemical entity is the foundation of scientific communication and reproducibility. The compound in question is most commonly known by its semi-systematic name, **4-(2-Chloroacetamido)benzoic acid**.

IUPAC Name: The formal name, assigned according to the rules set by the International Union of Pure and Applied Chemistry (IUPAC), is 4-[(2-chloroacetyl)amino]benzoic acid.[\[1\]](#)

Let's deconstruct this name to understand its structural basis:

- benzoic acid: This is the parent structure, a benzene ring substituted with a carboxylic acid group (-COOH).
- 4-...: This locant indicates that the substituent is attached to the fourth carbon of the benzene ring, opposite the carboxylic acid group (the para position).
- ...amino]: This signifies that a nitrogen atom (from an amino group) is the linking atom to the benzene ring.
- [(2-chloroacetyl)...: This describes the group attached to the amino nitrogen. It is an acetyl group (-COCH₃) where one of the methyl protons has been replaced by a chlorine atom at the second position of the acetyl group.

This precise nomenclature unambiguously defines the molecule's connectivity, which is crucial for database searching, regulatory submissions, and patent filings.

Chemical Identifiers:

- CAS Number: 4596-39-8[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₉H₈ClNO₃[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 213.62 g/mol [\[1\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in both chemical reactions and biological systems. These parameters are critical for designing synthetic routes, formulating drug candidates, and predicting pharmacokinetic profiles.

Property	Value	Source
Appearance	White to off-white solid	[1]
Melting Point	264 °C (decomposes)	[1][2]
Boiling Point (Predicted)	468.8 ± 30.0 °C	[1]
Density (Predicted)	1.458 ± 0.06 g/cm ³	[1]
pKa (Predicted)	4.27 ± 0.10	[1]
Solubility	Slightly soluble in DMSO and Acetic Acid	[1]
Storage Temperature	2-8 °C	[1][2]

The high melting point suggests a stable crystalline lattice structure, likely stabilized by intermolecular hydrogen bonding between the carboxylic acid and amide groups. The predicted pKa, similar to that of benzoic acid, indicates that the carboxylic acid group will be deprotonated (as a carboxylate) at physiological pH.

Synthesis and Mechanistic Rationale

4-(2-Chloroacetamido)benzoic acid is most commonly and efficiently synthesized via the acylation of 4-aminobenzoic acid (also known as p-aminobenzoic acid or PABA). This reaction is a classic example of nucleophilic acyl substitution.

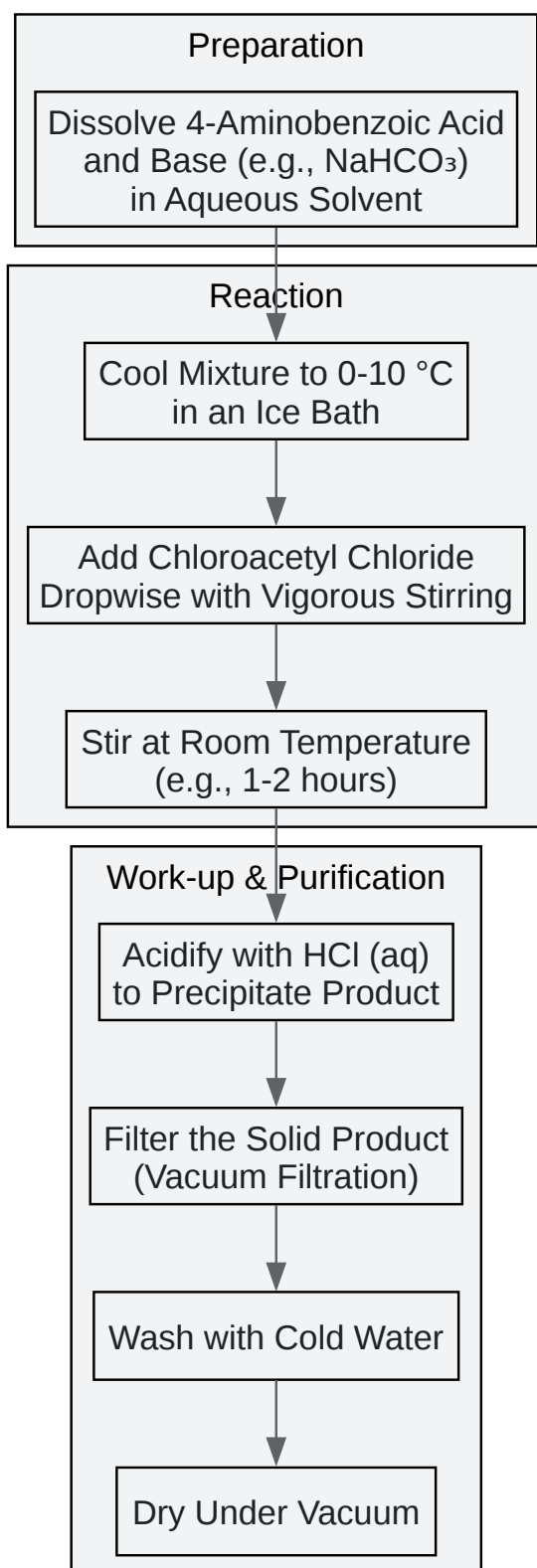
Reaction: 4-Aminobenzoic Acid + Chloroacetyl Chloride → **4-(2-Chloroacetamido)benzoic acid**

Causality Behind Experimental Choices:

- **Nucleophile:** The amino group (-NH₂) on 4-aminobenzoic acid is the nucleophile. Its lone pair of electrons attacks the electrophilic carbonyl carbon of chloroacetyl chloride.
- **Electrophile:** Chloroacetyl chloride is an excellent acylating agent. The two chlorine atoms are strongly electron-withdrawing, making the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack. The chloride attached to the carbonyl is also an excellent leaving group.

- Solvent: A polar aprotic solvent like dimethylformamide (DMF) can be used.^[5] Alternatively, a biphasic system or an aqueous solution with a base is often employed. The base (e.g., sodium bicarbonate or pyridine) serves two critical purposes:
 - It neutralizes the HCl byproduct generated during the reaction, preventing it from protonating the starting amine, which would render it non-nucleophilic.
 - It can deprotonate the carboxylic acid, increasing its solubility in aqueous media.
- Temperature Control: The reaction is highly exothermic. It is typically performed at low temperatures (e.g., 0-10 °C) to control the reaction rate, prevent side reactions, and ensure selectivity.^[5]^[6]

Below is a diagram illustrating the general workflow for this synthesis.



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Caption: General workflow for the synthesis of **4-(2-chloroacetamido)benzoic acid**.

Applications in Drug Development

The utility of **4-(2-chloroacetamido)benzoic acid** stems from its bifunctional nature. The carboxylic acid can be used to form esters or amides, while the chloroacetamide group is a well-established electrophilic "warhead" for forming covalent bonds with nucleophilic residues in proteins.

Synthetic Intermediate

The compound serves as a key intermediate in the synthesis of more complex molecules. The carboxylic acid can be activated (e.g., by conversion to an acid chloride with thionyl chloride) and then reacted with various amines or alcohols to generate a library of derivatives.^[5]^[6] This approach has been used to synthesize compounds evaluated as:

- **Local Anesthetic Agents:** Researchers have synthesized ester and amide derivatives, hypothesizing that the chloroacetamide moiety could provide an ionization character similar to the tertiary amines found in traditional local anesthetics like lignocaine.^[6]^[7]
- **Anti-HBV Agents:** It is a key intermediate in the synthesis of derivatives of Matijing-Su, which have been evaluated for their activity against the Hepatitis B virus.^[8]
- **Anticancer Agents:** The scaffold has been incorporated into novel quinoxaline derivatives designed as VEGFR-2 inhibitors, a key target in cancer therapy.^[5]

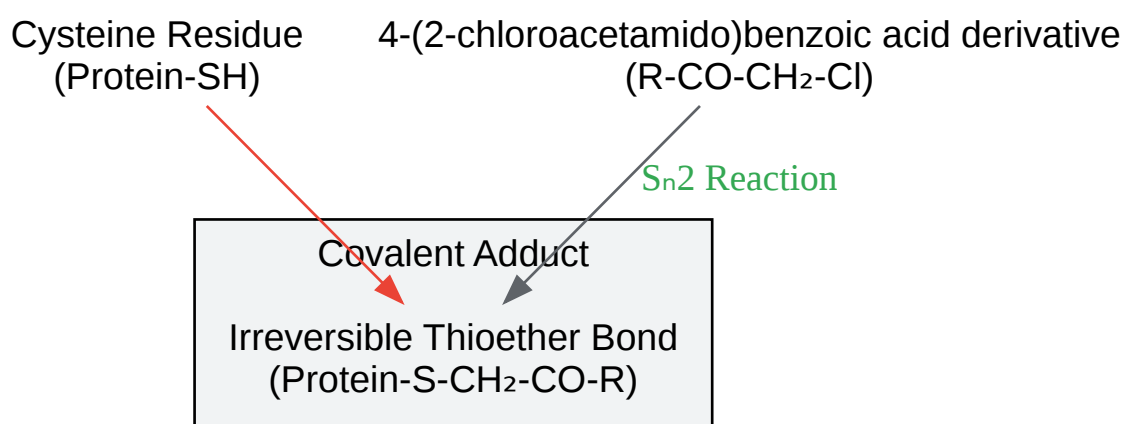
Covalent Inhibitor Scaffold

The chloroacetamide group is a mild electrophile capable of reacting with nucleophilic amino acid residues on protein targets, most notably cysteine (via its thiol group) but also potentially lysine or histidine. This forms an irreversible covalent bond, leading to potent and durable target inhibition.

Mechanism of Covalent Modification: The process is a bimolecular nucleophilic substitution (S_N2) reaction. The sulfur atom of a cysteine residue acts as the nucleophile, attacking the carbon atom bearing the chlorine. The chlorine atom is displaced as a chloride ion, forming a stable thioether bond between the inhibitor and the protein.

This targeted covalent inhibition strategy offers several advantages:

- **High Potency:** Irreversible binding can lead to higher potency than reversible inhibition.
- **Prolonged Duration of Action:** The drug's effect can last longer than its circulating half-life, as new protein synthesis is required to restore enzyme activity.
- **Improved Selectivity:** By targeting less conserved, non-catalytic cysteine residues, it is possible to achieve high selectivity for a specific protein target, even within a family of related enzymes.



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Caption: Covalent modification of a cysteine residue by a chloroacetamide warhead.

Key Experimental Protocol: Synthesis

This protocol describes the synthesis of **4-(2-chloroacetamido)benzoic acid** from 4-aminobenzoic acid. It is designed as a self-validating system, with clear steps and checkpoints.

Materials and Reagents:

- 4-Aminobenzoic acid (PABA)
- Chloroacetyl chloride
- Sodium bicarbonate (NaHCO₃)
- Hydrochloric acid (HCl), concentrated

- Deionized water
- Ethanol (for recrystallization)
- Standard laboratory glassware, magnetic stirrer, ice bath, vacuum filtration apparatus

Procedure:

- Preparation of Amine Solution:
 - In a 250 mL Erlenmeyer flask, dissolve 5.0 g of 4-aminobenzoic acid and 6.2 g of sodium bicarbonate in 100 mL of deionized water.
 - Stir the mixture at room temperature until all solids are dissolved. The solution may effervesce as CO_2 is released.
 - Rationale: Sodium bicarbonate acts as a base to neutralize the HCl byproduct and deprotonate the carboxylic acid, aiding solubility.
- Reaction Setup:
 - Place the flask in an ice-water bath and cool the solution to 0-5 °C with continuous stirring.
 - Rationale: Temperature control is critical to prevent hydrolysis of the chloroacetyl chloride and minimize side reactions.
- Acylation:
 - Slowly add 3.5 mL of chloroacetyl chloride dropwise to the cold, stirring solution over 15-20 minutes. Use a dropping funnel for controlled addition.
 - Maintain the temperature below 10 °C during the addition.
 - After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1 hour.
 - Rationale: Dropwise addition prevents a rapid, uncontrolled exothermic reaction. Stirring ensures homogeneity.

- Product Precipitation (Work-up):
 - Slowly and carefully acidify the reaction mixture by adding concentrated HCl dropwise until the pH is approximately 2 (check with pH paper). A thick, white precipitate should form.
 - Rationale: Acidification protonates the carboxylate group, rendering the product insoluble in the aqueous medium, causing it to precipitate out.
- Isolation and Washing:
 - Cool the mixture in an ice bath for 20 minutes to maximize precipitation.
 - Collect the white solid by vacuum filtration using a Büchner funnel.
 - Wash the solid cake with two 25 mL portions of cold deionized water to remove any remaining salts and HCl.
 - Rationale: Washing with cold water removes impurities without dissolving a significant amount of the product.
- Purification and Drying:
 - Recrystallize the crude product from an ethanol/water mixture to achieve high purity.
 - Dry the purified white crystals in a vacuum oven at 60-70 °C to a constant weight.
 - Validation: The purity of the final product should be assessed by measuring its melting point (expected: ~264 °C with decomposition) and acquiring spectroscopic data (e.g., ^1H NMR, IR) to confirm the structure.

Safety and Handling

4-(2-Chloroacetamido)benzoic acid must be handled with appropriate safety precautions.

- Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).

- Precautionary Measures: Handle in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[1] Avoid inhalation of dust.
- First Aid: In case of skin contact, wash with plenty of soap and water.^[1] In case of eye contact, rinse cautiously with water for several minutes.^[1]

Conclusion

4-(2-Chloroacetamido)benzoic acid is a foundational molecule in the toolkit of medicinal chemists. Its straightforward synthesis and dual-functional chemical handles—a versatile carboxylic acid and a reactive covalent warhead—provide a robust platform for developing novel therapeutics. From its use as a simple building block for creating compound libraries to its role in the sophisticated design of targeted covalent inhibitors, this compound continues to be relevant in the quest for more potent and selective drugs. A thorough understanding of its properties, synthesis, and reactivity is essential for any researcher aiming to leverage its potential in drug discovery programs.

References

- Time in Lamb County, US. Google Search. Accessed January 10, 2026.
- **4-(2-Chloroacetamido)Benzoic Acid**. ChemBK. Accessed January 10, 2026. [\[Link\]](#)
- Scheme 1: Synthesis of 4-(2-chloroacetamido) benzoic acid derivatives.... ResearchGate. Accessed January 10, 2026. [\[Link\]](#)
- 4-Chloro-2-(2-chloroacetamido)benzoic acid. PubChem, National Center for Biotechnology Information. Accessed January 10, 2026. [\[Link\]](#)
- Bicyclodecane. PubChem, National Center for Biotechnology Information. Accessed January 10, 2026. [\[Link\]](#)
- Kanhed, A. A., et al. (2016). 4-(2-Chloroacetamido) Benzoic Acid Derivatives as Local Anesthetic Agents: Design, Synthesis, and Characterization. Pharmaceutical and Biosciences Journal. ResearchGate. Accessed January 10, 2026. [\[Link\]](#)

- 4-(2-Chloroacetamido) Benzoic Acid Derivatives as Local Anesthetic Agents: Design, Synthesis, and Characterization. Semantic Scholar. Accessed January 10, 2026. [\[Link\]](#)
- **4-(2-chloroacetamido)benzoic acid** (C₉H₈ClNO₃). PubChemLite. Accessed January 10, 2026. [\[Link\]](#)
- PubChem compound. Bioregistry. Accessed January 10, 2026. [\[Link\]](#)
- 1-(3-Methoxy-3-oxopropyl)-1-methylaziridin-1-ium iodide. PubChem, National Center for Biotechnology Information. Accessed January 10, 2026. [\[Link\]](#)
- Kos, J., et al. (2019). 4-Aminobenzoic Acid Derivatives: Converting Folate Precursor to Antimicrobial and Cytotoxic Agents. SciSpace. Accessed January 10, 2026. [\[Link\]](#)
- Samelisant. PubChem, National Center for Biotechnology Information. Accessed January 10, 2026. [\[Link\]](#)
- CID 5381226. PubChem, National Center for Biotechnology Information. Accessed January 10, 2026. [\[Link\]](#)

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Sources

- 1. 4-(2-CHLOROACETAMIDO)BENZOIC ACID price, buy 4-(2-CHLOROACETAMIDO)BENZOIC ACID - chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
- 2. chembk.com [\[chembk.com\]](https://chembk.com)
- 3. scbt.com [\[scbt.com\]](https://scbt.com)
- 4. CAS 4596-39-8 | 4-(2-chloroacetamido)benzoic acid - Synblock [\[synblock.com\]](https://synblock.com)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 6. researchgate.net [\[researchgate.net\]](https://researchgate.net)

- [7. 4-\(2-Chloroacetamido\) Benzoic Acid Derivatives as Local Anesthetic Agents: Design, Synthesis, and Characterization | Semantic Scholar \[semanticscholar.org\]](#)
- [8. 4-\(2-CHLOROACETAMIDO\)BENZOIC ACID | 4596-39-8 \[chemicalbook.com\]](#)
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